

safety and handling precautions for methyl 2-nitrobenzoate

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Compound of Interest

Compound Name: 2-Nitrobenzoate

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An In-depth Technical Guide to the Safety and Handling of Methyl **2-Nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is based on publicly available safety data. It is not a substitute for a comprehensive, site-specific risk assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier and adhere to all applicable institutional and regulatory guidelines.

Introduction

Methyl **2-nitrobenzoate** (CAS No. 606-27-9) is a chemical intermediate frequently utilized in organic synthesis, including the development of pharmaceuticals and dyes.^[1] While it is generally not classified as a hazardous substance under GHS and OSHA 2012 criteria, it is crucial to recognize that its toxicological properties have not been exhaustively investigated.^[2] ^[3]^[4] Therefore, prudent handling practices and adherence to standard laboratory safety protocols are essential to minimize potential exposure and ensure a safe research environment.

This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses related to methyl **2-nitrobenzoate**.

Chemical and Physical Properties

A summary of the key quantitative physical and chemical properties of methyl **2-nitrobenzoate** is presented below. These values are compiled from various safety data sheets and chemical databases; minor discrepancies may exist due to different measurement conditions.

Property	Value	Source(s)
CAS Number	606-27-9	[2]
Molecular Formula	C ₈ H ₇ NO ₄	[2]
Molecular Weight	181.15 g/mol	[2] [5]
Appearance	Amber or clear yellow to orange-brownish liquid	[5] [6]
Melting Point	-13 °C (8.6 °F)	[3]
Boiling Point	104-106 °C @ 0.1 mmHg 106 °C @ 1 mmHg 275 °C @ 760 mmHg (lit.)	[3]
Density	1.28 g/mL at 25 °C	[3]
Flash Point	> 112 °C (> 233.6 °F)	[3]
Solubility	No data available	
Vapor Pressure	No data available	
Refractive Index	n _{20/D} 1.534 (lit.)	[3]

Hazard Identification and Classification

According to multiple suppliers and regulatory databases, methyl **2-nitrobenzoate** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals and the OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[2\]](#)[\[3\]](#)[\[4\]](#)

- GHS Classification: Not classified.[\[4\]](#)
- Carcinogenicity: Not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.

Despite the lack of formal classification, it is critical to handle the substance with care, as the full toxicological profile is incomplete. Potential, unclassified hazards could include irritation upon contact with skin or eyes.

Safe Handling and Storage

Handling

- Engineering Controls: Work in a well-ventilated area. The use of a chemical fume hood is recommended for procedures that may generate vapors or mists.[\[6\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[7\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not ingest or inhale vapors.[\[3\]](#) Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[3\]](#)
- General Practices: Handle in accordance with good industrial hygiene and safety practices.[\[6\]](#)

Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#)
- Incompatible Materials: Store away from strong oxidizing agents.[\[8\]](#)

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific laboratory procedures.

- Eye/Face Protection: Wear chemical safety goggles or glasses that conform to NIOSH (US) or EN 166 (EU) standards.
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before use. Use proper glove removal technique to avoid skin contact.

- Clothing: Wear a lab coat or other impervious clothing to prevent skin exposure. The type of body protection must be selected according to the concentration and amount of the substance at the specific workplace.
- Respiratory Protection: Respiratory protection is generally not required under normal use conditions with adequate ventilation. For nuisance exposures or in situations where ventilation is insufficient, use a respirator with an appropriate cartridge (e.g., type OV/AG (US) or ABEK (EU EN 14387)).

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[6]
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. Consult a physician if irritation occurs.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a physician or Poison Control Center immediately. [6]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Thermal decomposition can produce hazardous gases, including carbon oxides and nitrogen oxides (NOx).[2]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate personal protective equipment as detailed in Section 5.0.
- Environmental Precautions: No special environmental precautions are typically required. However, prevent the substance from entering drains.[\[6\]](#)
- Containment and Cleanup: For liquid spills, absorb with an inert material (e.g., sand, vermiculite). Sweep up the material and place it into a suitable, closed, and labeled container for disposal.[\[3\]](#)[\[6\]](#)

Experimental Protocols

The following protocols are adapted from standard laboratory safety guidelines and should be customized as part of a site-specific risk assessment before working with methyl **2-nitrobenzoate**.

Protocol: Chemical Hazard and Risk Assessment

Objective: To systematically identify hazards and evaluate risks associated with laboratory procedures involving methyl **2-nitrobenzoate** and to implement appropriate control measures.

Methodology:

- Hazard Identification:
 - Review the Safety Data Sheet (SDS) for methyl **2-nitrobenzoate** to understand its physical properties, stability, and any (though currently unclassified) potential health effects.[\[1\]](#)
 - Identify procedural hazards: Consider the scale of the reaction, operating temperatures and pressures, and potential for generating vapors or aerosols.[\[9\]](#)
 - Evaluate the hazards of all other chemicals used in the procedure.[\[9\]](#)
- Risk Evaluation:
 - Assess the likelihood and severity of potential exposure scenarios (e.g., inhalation, skin contact during weighing or transfer, spills).[\[10\]](#)

- Use a risk matrix to assign an initial risk level (Low, Medium, High) to each step of the procedure, considering the hazard and the exposure potential.[11]
- Implementation of Control Measures:
 - Apply the hierarchy of controls:[11]
 - Elimination/Substitution: If possible, substitute with a less hazardous chemical.
 - Engineering Controls: Specify the use of a chemical fume hood, local exhaust ventilation, or a glove box.
 - Administrative Controls: Develop and document safe work practices, limit the quantity of material used, and ensure personnel are trained on this specific protocol.[12]
 - Personal Protective Equipment (PPE): Define the specific PPE required for each task (e.g., nitrile gloves, safety goggles).
- Final Risk Assessment:
 - Re-evaluate the risk level for each step after control measures are implemented. The final risk level should be acceptably low.[11]
 - Document the complete risk assessment, including the identified hazards, control measures, and final risk level. This document must be reviewed and approved by the Principal Investigator or laboratory supervisor.[9]
- Review and Update: The risk assessment must be reviewed annually or whenever there is a significant change to the procedure, scale, or personnel.[10]

Protocol: Selection of Chemical Protective Gloves

Objective: To select appropriate gloves that provide adequate protection against dermal exposure to methyl **2-nitrobenzoate** during specific laboratory tasks.

Methodology:

- Hazard and Task Analysis:

- Confirm the chemical to be handled is methyl **2-nitrobenzoate**. Note that it is a liquid organic compound.
- Determine the type of contact:
 - Incidental Contact: Accidental splashes, handling of contaminated surfaces. Disposable nitrile gloves are generally suitable.[13]
 - Extended Contact: Intentional immersion of hands or handling of highly contaminated materials. Thicker, reusable gloves may be required.[13]
- Consider other hazards present, such as sharp objects or temperature extremes.[14]
- Consult Glove Compatibility Charts:
 - Review glove manufacturer's chemical resistance guides for data on methyl **2-nitrobenzoate** or similar aromatic nitro compounds.
 - Pay attention to key metrics:
 - Breakthrough Time: The time it takes for the chemical to be detected on the inside of the glove.
 - Permeation Rate: The rate at which the chemical passes through the glove material.
 - Degradation: Physical changes to the glove material upon chemical contact (swelling, cracking, etc.).[15]
 - If specific data is unavailable, select gloves based on resistance to the chemical class (e.g., aromatic esters).
- Glove Selection and Inspection:
 - Based on the analysis, select a glove material (e.g., Nitrile, Neoprene, Butyl rubber) and appropriate thickness. For general lab use with incidental contact, nitrile gloves are a common and effective choice.[13]
 - Ensure the chosen gloves provide the necessary dexterity for the task.[14]

- Before each use, visually inspect gloves for any signs of degradation, punctures, or tears.
[\[15\]](#)
- Proper Use and Disposal:
 - Don gloves and remove them using the proper technique to avoid contaminating the skin.
 - Do not reuse disposable gloves.
 - Dispose of contaminated gloves as hazardous waste in accordance with institutional guidelines.[\[13\]](#)

Protocol: Laboratory Spill Management

Objective: To provide a safe and effective procedure for cleaning up a minor laboratory spill of methyl **2-nitrobenzoate**. This protocol applies only to minor spills (<1 Liter) that can be safely managed by trained laboratory personnel.[\[16\]](#)

Methodology:

- Immediate Response (First 30 seconds):
 - Alert personnel in the immediate area of the spill.[\[5\]](#)
 - If any material has splashed onto a person, immediately escort them to a safety shower or eyewash station and begin decontamination.[\[17\]](#)
 - If the spill is flammable (note: methyl **2-nitrobenzoate** has a high flash point), turn off nearby ignition sources.[\[16\]](#)
- Assessment and Confinement:
 - Assess the extent of the spill and ensure it is a "minor spill" that does not pose an immediate respiratory or fire hazard.
 - If the spill is major or you are unsure, evacuate the area, close the door, and contact your institution's emergency response team.[\[16\]](#)

- Contain the spill by placing absorbent dikes or pads around the perimeter, working from the outside in.[17]
- Cleanup Procedure:
 - Don appropriate PPE: chemical safety goggles, a lab coat, and double-layered chemical-resistant gloves (e.g., nitrile).[5]
 - Apply an inert absorbent material (e.g., vermiculite, sand, or commercial spill pillows) over the entire spill.[16]
 - Allow the liquid to be fully absorbed.
 - Carefully scoop the absorbed material using non-sparking tools and place it into a heavy-duty plastic bag or a designated, sealable waste container.[2]
- Decontamination and Disposal:
 - Wipe the spill area with a cloth or paper towels soaked in a suitable solvent (if appropriate) or soap and water.[17]
 - Place all contaminated cleaning materials (gloves, towels, etc.) into the hazardous waste container.[2]
 - Label the waste container clearly as "Spill Debris containing Methyl **2-Nitrobenzoate**."
 - Arrange for hazardous waste pickup through your institution's environmental health and safety office.[5]
 - Wash hands thoroughly with soap and water after the cleanup is complete.

Visualizations: Workflows and Logical Relationships

Safe Handling Workflow

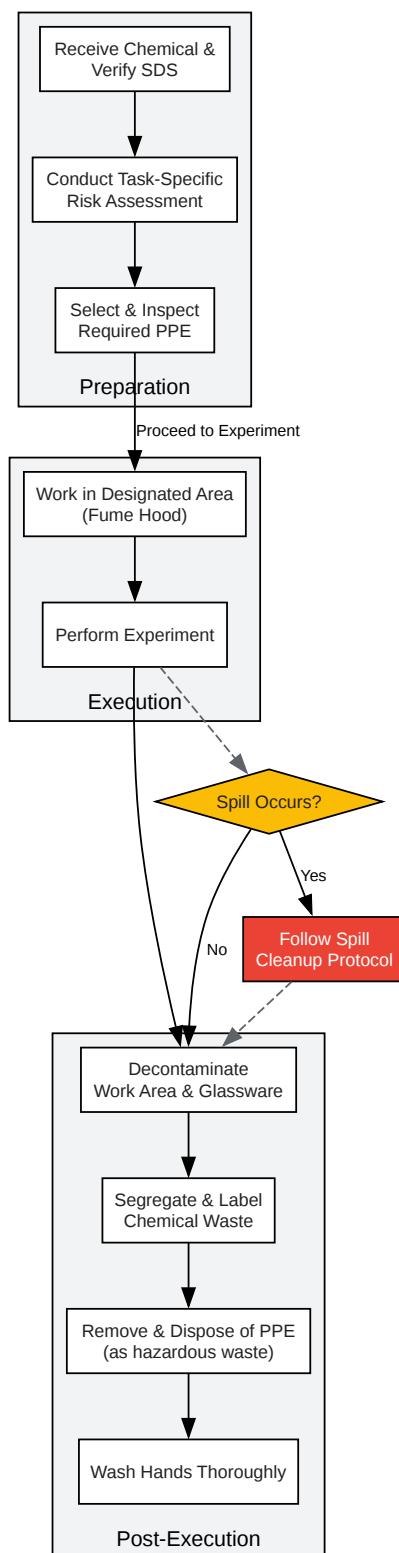


Figure 1. Safe Handling Workflow for Methyl 2-Nitrobenzoate

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Caption: Experimental workflow for handling methyl **2-nitrobenzoate**.

Hazard Mitigation Pathways

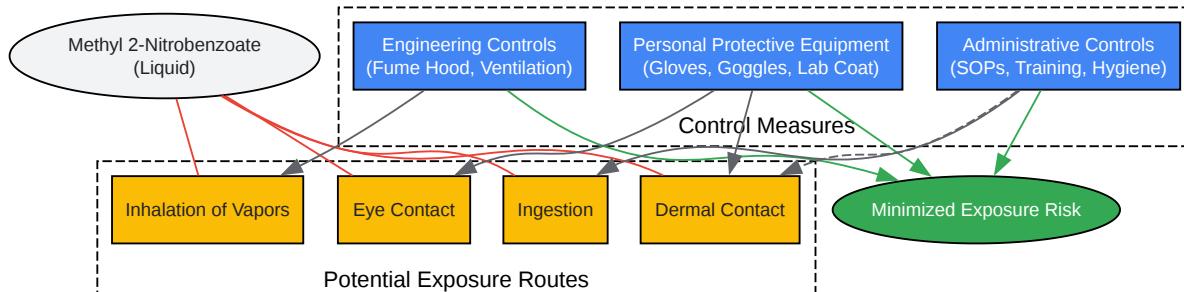


Figure 2. Hazard Mitigation Pathways

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Caption: Logical relationship between exposure routes and control measures.

Disposal Considerations

Dispose of unused product and contaminated materials as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company. Do not dispose of material into the general trash or down the drain. All disposal practices must be in accordance with local, state, and federal regulations.

Toxicological and Ecological Information

- Acute Toxicity: No acute toxicity information is available for this product. The toxicological properties have not been fully investigated.[3]
- Carcinogenicity, Mutagenicity, Reproductive Effects: No data is available to indicate that the product or any of its components are mutagenic, carcinogenic, or have reproductive effects. [3]
- Ecotoxicity: Ecotoxicological data is not available. Do not empty into drains or allow the product to reach the environment.[6][8]
- Persistence and Degradability: No data available.

- Bioaccumulation: No data available.

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